

Application Notes and Protocols: Pefloxacin Antimicrobial Susceptibility Testing (AST) by Disk Diffusion

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Compound of Interest

Compound Name: *Pefloxacin*

Cat. No.: *B1679150*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for determining the antimicrobial susceptibility of bacterial isolates to **Pefloxacin** using the disk diffusion method, also known as the Kirby-Bauer test. This method is a qualitative test that categorizes bacteria as susceptible, intermediate, or resistant to a specific antibiotic based on the diameter of the zone of growth inhibition around an antibiotic-impregnated disk.

Data Presentation

The interpretation of the **Pefloxacin** disk diffusion test relies on standardized zone diameter breakpoints established by regulatory bodies such as the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Pefloxacin Disk Diffusion Interpretive Criteria

The following table summarizes the tentative zone diameter breakpoints for a 5 µg **Pefloxacin** disk. It is crucial to consult the latest guidelines from CLSI or EUCAST for the most current interpretive criteria.

Category	Zone Diameter (mm)[1][2][3]	Corresponding MIC (µg/mL)[1][2]
Susceptible	≥ 19	≤ 2.0
Intermediate	16 - 18	-
Resistant	≤ 15	> 4.0

Note: **Pefloxacin** disk diffusion is particularly recommended by EUCAST and CLSI as a surrogate marker for identifying fluoroquinolone resistance in *Salmonella* species.[4][5][6][7]

Quality Control (QC) Parameters

Regular quality control is essential to ensure the accuracy and reproducibility of the AST results. *Escherichia coli* ATCC 25922 is the recommended quality control strain for **Pefloxacin** disk diffusion testing.

Quality Control Strain	Antimicrobial Agent & Disk Potency	Acceptable Zone Diameter Range (mm)
<i>Escherichia coli</i> ATCC 25922	Pefloxacin (PF) 5 µg	CLSI: 25 - 33[4]
EUCAST: 26 - 32 (Target: 29) [4][8]		

Experimental Protocols

This section details the standardized procedure for performing the **Pefloxacin** disk diffusion susceptibility test. Adherence to this protocol is critical for obtaining reliable and reproducible results.

Materials

- **Pefloxacin** 5 µg antimicrobial susceptibility test disks
- Mueller-Hinton Agar (MHA) plates (4.0 ± 0.5 mm depth)[9]
- Pure culture of the test organism grown overnight on a non-selective agar medium

- Sterile 0.85% saline
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator at $35 \pm 2^{\circ}\text{C}$ [\[9\]](#)
- Calipers or a ruler for measuring zone diameters
- Quality control strain (E. coli ATCC 25922)

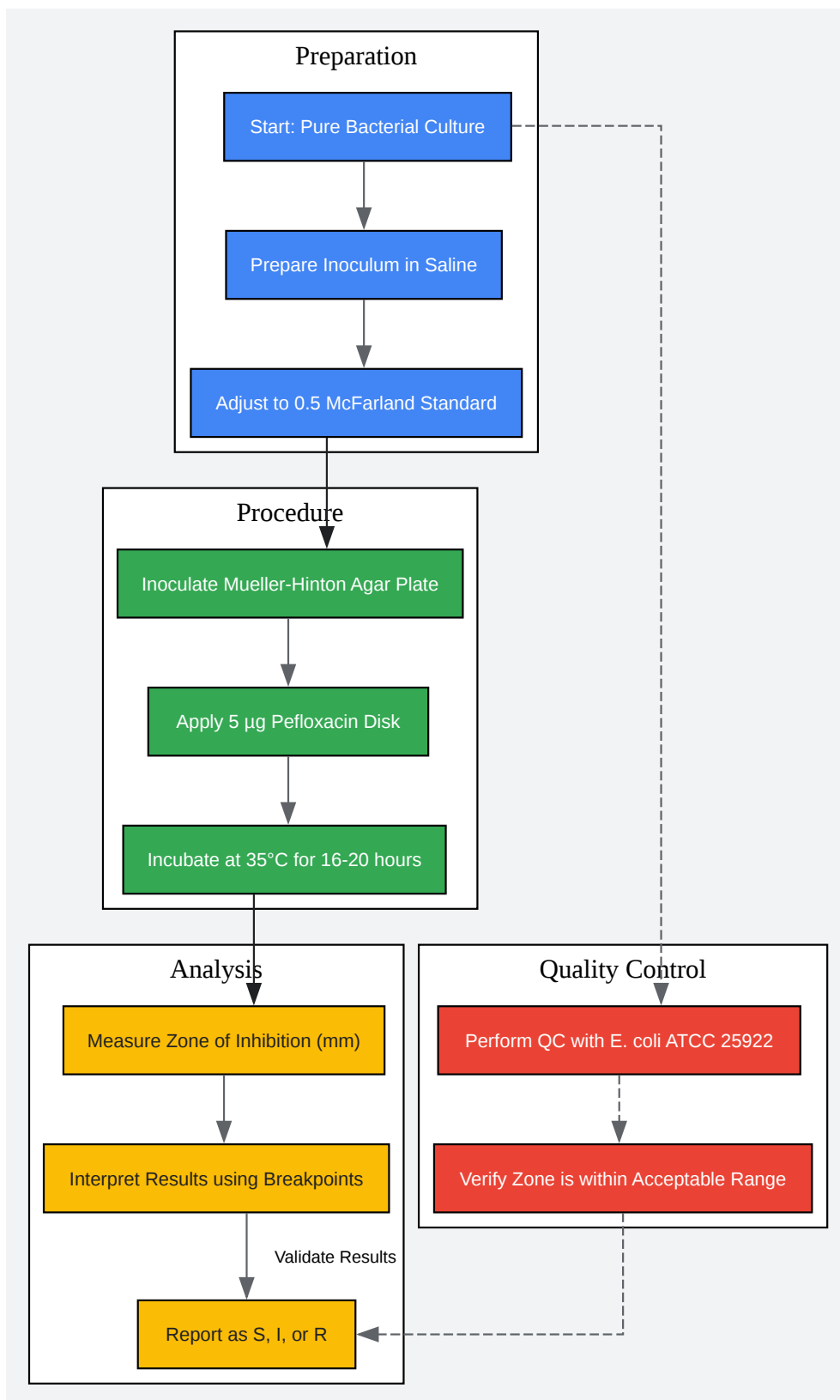
Procedure

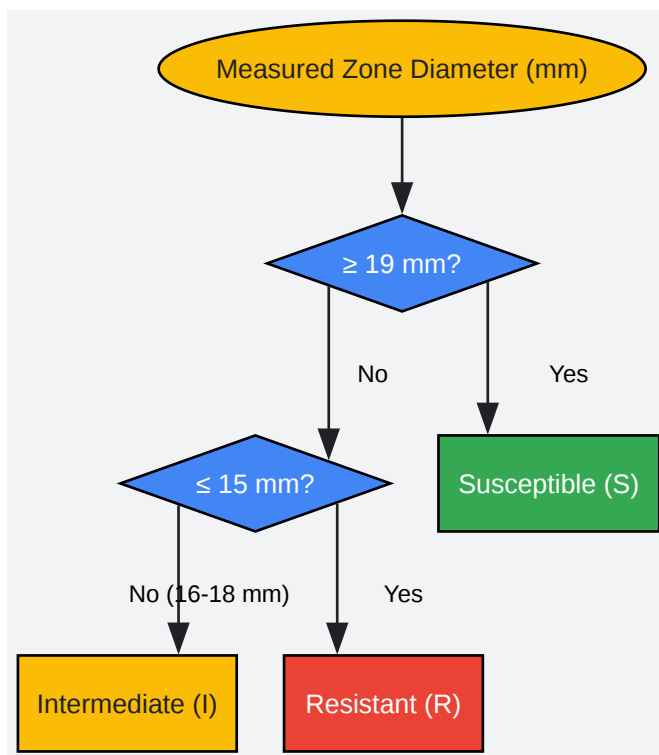
- Inoculum Preparation: a. Aseptically select 3-5 well-isolated colonies of the test bacterium from an 18-24 hour agar plate. b. Transfer the colonies to a tube containing sterile 0.85% saline. c. Vortex the tube to create a smooth suspension. d. Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to a bacterial concentration of approximately $1-2 \times 10^8$ CFU/mL.[\[9\]](#)
- Inoculation of MHA Plate: a. Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the adjusted suspension. b. Rotate the swab several times against the inner wall of the tube to remove excess liquid. c. Streak the swab evenly over the entire surface of the MHA plate in three different directions (rotating the plate approximately 60° each time) to ensure uniform growth. d. Allow the plate to dry for 5-15 minutes with the lid slightly ajar.[\[9\]](#)
- Application of **Pefloxacin** Disks: a. Aseptically place a **Pefloxacin** 5 μg disk onto the inoculated surface of the MHA plate using sterile forceps or a disk dispenser. b. Gently press the disk down to ensure complete contact with the agar surface. c. If multiple antibiotic disks are used on the same plate, ensure they are spaced far enough apart (e.g., centers 30 mm apart for cephalosporins) to prevent overlapping of the inhibition zones.[\[9\]](#)
- Incubation: a. Invert the plates and incubate them at $35 \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air. [\[9\]](#)
- Reading and Interpretation of Results: a. After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest millimeter using

calipers or a ruler. b. Read the plates against a dark, non-reflective background. c. Interpret the results by comparing the measured zone diameter to the established breakpoints for **Pefloxacin** (see Data Presentation section). d. Concurrently, test the QC strain (*E. coli* ATCC 25922) and ensure its zone diameter falls within the acceptable range. If the QC result is out of range, the test results for the clinical isolates are considered invalid.

Mandatory Visualizations

Experimental Workflow Diagram





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